

# An In-Depth Technical Guide to the Synthesis of Trihydro(trimethylamine)aluminium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trihydro(trimethylamine)aluminium

Cat. No.: B099812

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This technical guide provides a comprehensive overview of the primary synthesis pathways for **trihydro(trimethylamine)aluminium**, commonly known as trimethylamine alane (TMAA). This moisture-sensitive, white crystalline solid is a versatile reagent in chemical synthesis, serving as a convenient and soluble source of alane ( $\text{AlH}_3$ ) for reductions and hydroalumination reactions. Its stability as an adduct makes it a safer and more manageable alternative to ethereal solutions of alane.

This document details two principal synthetic routes: the reaction of a complex metal hydride with a trimethylamine source and the direct synthesis from elemental aluminum. Each method is presented with detailed experimental protocols, a summary of quantitative data, and logical workflow diagrams to facilitate understanding and replication.

## Synthesis Pathways

Two primary methodologies have been established for the synthesis of **trihydro(trimethylamine)aluminium**, each with distinct advantages and considerations regarding starting materials, reaction conditions, and scale.

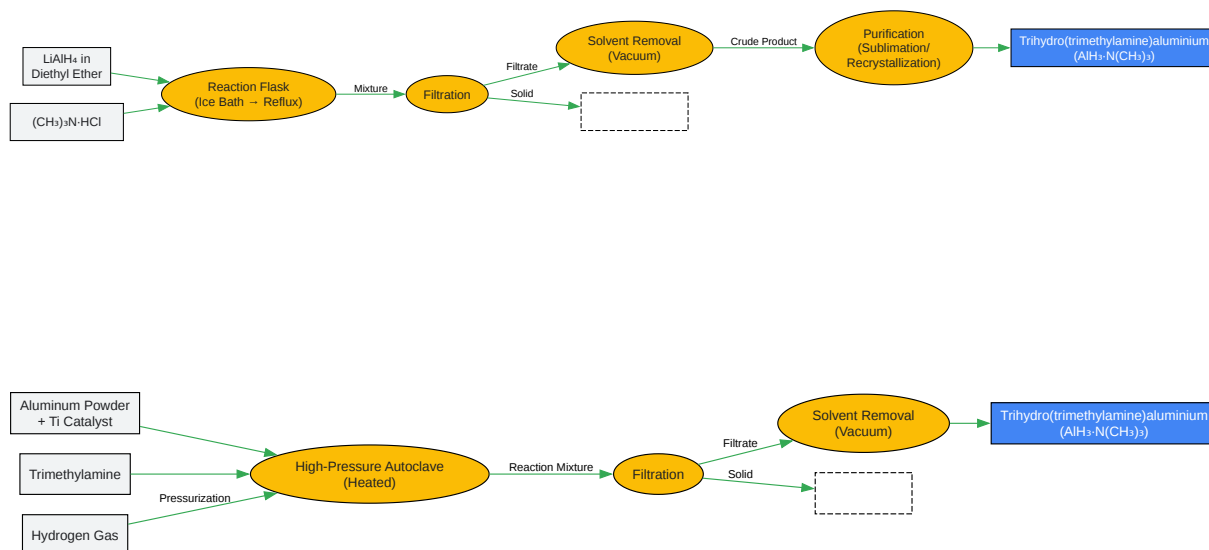
## Synthesis from Lithium Tetrahydridoaluminate and Trimethylammonium Chloride

This widely utilized laboratory-scale method involves the reaction of lithium tetrahydridoaluminate (lithium aluminum hydride,  $\text{LiAlH}_4$ ) with trimethylammonium chloride ( $(\text{CH}_3)_3\text{N}\cdot\text{HCl}$ ). The reaction proceeds by the displacement of a hydride from the aluminate by trimethylamine, with the concurrent formation of lithium chloride and hydrogen gas.

- Materials:
  - Lithium tetrahydridoaluminate ( $\text{LiAlH}_4$ )
  - Trimethylammonium chloride ( $(\text{CH}_3)_3\text{N}\cdot\text{HCl}$ )
  - Anhydrous diethyl ether ( $(\text{C}_2\text{H}_5)_2\text{O}$ )
  - Anhydrous toluene ( $\text{C}_7\text{H}_8$ )
  - Inert gas (Argon or Nitrogen)
- Procedure:
  - A solution of lithium tetrahydridoaluminate in anhydrous diethyl ether is prepared in a flame-dried, three-necked flask equipped with a mechanical stirrer, a condenser, and an inert gas inlet.
  - The flask is cooled in an ice bath, and solid trimethylammonium chloride is added portion-wise to the stirred solution. The addition is controlled to manage the evolution of hydrogen gas.
  - Following the complete addition of trimethylammonium chloride, the reaction mixture is allowed to warm to room temperature and is then gently refluxed for a specified period to ensure the completion of the reaction.
  - The reaction mixture is cooled, and the precipitated lithium chloride is removed by filtration under an inert atmosphere.
  - The solvent is removed from the filtrate under reduced pressure to yield the crude **trihydro(trimethylamine)aluminium**.

- The product is purified by sublimation or recrystallization from a suitable solvent, such as a mixture of diethyl ether and toluene.

#### Diagram of Synthesis from Lithium Tetrahydridoaluminate



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)